

# 2,6-dichloro-N-cyclopropylbenzamide basic properties

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2,6-dichloro-N-cyclopropylbenzamide

CAS No.: 63887-15-0

Cat. No.: B4027017

[Get Quote](#)

An In-Depth Technical Guide to the Basic Properties of **2,6-dichloro-N-cyclopropylbenzamide**

## Abstract

This technical guide provides a comprehensive overview of the fundamental properties of **2,6-dichloro-N-cyclopropylbenzamide** (CAS No. 63887-15-0), a halogenated aromatic amide of interest to the research and drug development communities. While specific applications for this compound are not widely documented, its structural motifs—a dichlorinated benzene ring and a cyclopropyl amide group—are present in numerous biologically active molecules. This document serves as a foundational resource for scientists, offering detailed information on its physicochemical properties, a robust synthesis protocol, state-of-the-art analytical methodologies, and essential safety guidelines. By contextualizing its properties within the broader landscape of benzamide chemistry, this guide aims to facilitate its evaluation in early-stage discovery and development programs.

## Molecular Identity and Physicochemical Properties

The starting point for any rigorous chemical investigation is a clear definition of the molecule's identity and a thorough understanding of its physical and chemical properties. These parameters govern its behavior in both chemical and biological systems.

## Chemical Structure and Identifiers

**2,6-dichloro-N-cyclopropylbenzamide** is a derivative of benzamide featuring two chlorine atoms on the phenyl ring and a cyclopropyl group on the amide nitrogen.<sup>[1]</sup> Its core identifiers and structural details are summarized below.

| Property          | Value                                             | Source(s) |
|-------------------|---------------------------------------------------|-----------|
| IUPAC Name        | 2,6-dichloro-N-cyclopropylbenzamide               |           |
| CAS Number        | 63887-15-0                                        |           |
| Molecular Formula | C <sub>10</sub> H <sub>9</sub> Cl <sub>2</sub> NO | [1]       |
| Molecular Weight  | 230.09 g/mol                                      |           |
| Canonical SMILES  | <chem>C1CC1NC(=O)C2=C(C=CC=C2Cl)Cl</chem>         | [1]       |
| InChIKey          | QGIKFJSEYLYLPK-UHFFFAOYSA-N                       |           |

## Computed Physicochemical Properties

Computational models provide valuable predictions for key physicochemical properties that influence a compound's pharmacokinetic profile (absorption, distribution, metabolism, and excretion - ADME). The following properties for **2,6-dichloro-N-cyclopropylbenzamide** have been computed.

| Property                              | Predicted Value      | Significance in Drug Discovery                                                                                            | Source(s)           |
|---------------------------------------|----------------------|---------------------------------------------------------------------------------------------------------------------------|---------------------|
| XLogP3                                | 2.5                  | Indicates moderate lipophilicity, suggesting potential for good membrane permeability.                                    | <a href="#">[1]</a> |
| Topological Polar Surface Area (TPSA) | 29.10 Å <sup>2</sup> | Suggests good potential for oral bioavailability and cell permeability (TPSA < 140 Å <sup>2</sup> is a common guideline). |                     |
| Hydrogen Bond Donors                  | 1                    | Complies with Lipinski's Rule of Five ( $\leq 5$ ), favoring good absorption.                                             |                     |
| Hydrogen Bond Acceptors               | 1                    | Complies with Lipinski's Rule of Five ( $\leq 3$ ), favoring good absorption.                                             |                     |
| Rotatable Bonds                       | 2                    | Low number of rotatable bonds suggests conformational rigidity, which can be favorable for target binding.                |                     |

## Comparative Context: 2,6-Dichlorobenzamide (BAM)

While experimental data for the title compound is scarce, extensive data exists for its close structural analog, 2,6-dichlorobenzamide (BAM), which lacks the N-cyclopropyl group.[\[2\]](#)[\[3\]](#)

BAM is notably the primary metabolite of the herbicide dichlobenil.<sup>[4][5]</sup> Its properties serve as a useful baseline for estimating the behavior of the N-cyclopropyl derivative.

| Property          | 2,6-Dichlorobenzamide (BAM)                      | Source(s)         |
|-------------------|--------------------------------------------------|-------------------|
| CAS Number        | 2008-58-4                                        | <sup>[2][3]</sup> |
| Molecular Formula | C <sub>7</sub> H <sub>5</sub> Cl <sub>2</sub> NO | <sup>[2]</sup>    |
| Molecular Weight  | 190.03 g/mol                                     | <sup>[2][3]</sup> |
| Melting Point     | 198 °C                                           | <sup>[3]</sup>    |
| Water Solubility  | 2730 mg/L at 23 °C                               | <sup>[3]</sup>    |
| log Kow (LogP)    | 0.77 - 1.54                                      | <sup>[3]</sup>    |

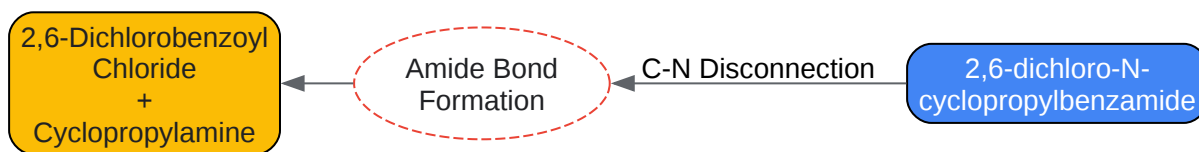
The addition of the cyclopropyl group in **2,6-dichloro-N-cyclopropylbenzamide** would be expected to increase its lipophilicity (as reflected in the higher predicted XLogP of 2.5) and molecular weight compared to BAM.

## Synthesis and Purification

The formation of an amide bond is one of the most common and critical reactions in medicinal chemistry.<sup>[6]</sup> The synthesis of **2,6-dichloro-N-cyclopropylbenzamide** is readily achieved by the coupling of an activated 2,6-dichlorobenzoic acid derivative with cyclopropylamine.

## Retrosynthetic Analysis and Strategic Considerations

The most direct approach involves forming the amide bond between 2,6-dichlorobenzoyl chloride and cyclopropylamine. Using the acid chloride is a classic and highly effective method because it renders the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack by the amine. The reaction generates hydrochloric acid (HCl) as a byproduct, which must be neutralized by a non-nucleophilic base, such as triethylamine or pyridine, to prevent the protonation of the valuable cyclopropylamine reactant.



[Click to download full resolution via product page](#)

Caption: Retrosynthetic analysis for the target molecule.

## Detailed Experimental Protocol: Synthesis from 2,6-Dichlorobenzoyl Chloride

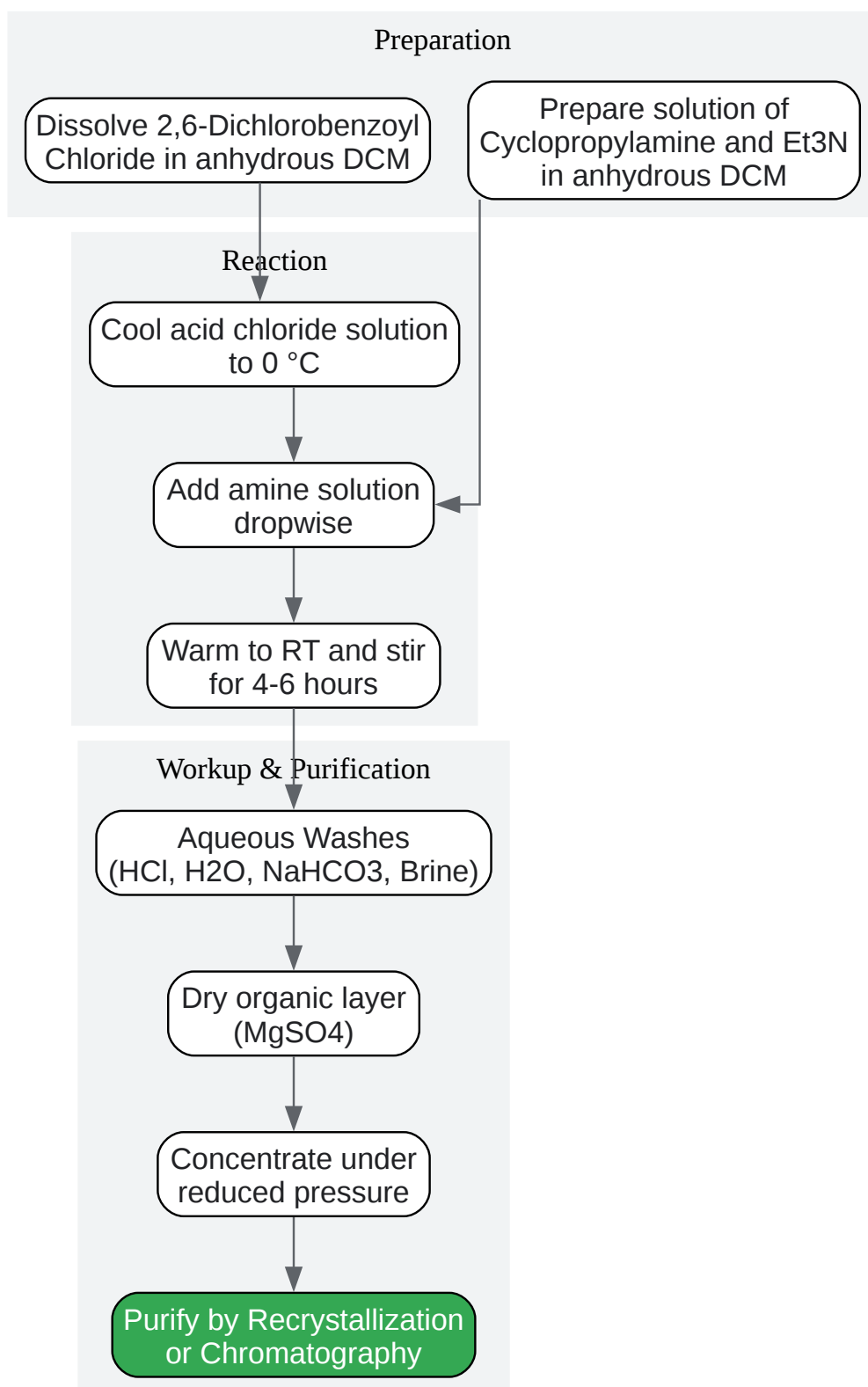
This protocol is adapted from established procedures for the synthesis of structurally similar N-substituted benzamides.[7]

Reagents and Materials:

- 2,6-Dichlorobenzoyl chloride
- Cyclopropylamine
- Triethylamine ( $\text{Et}_3\text{N}$ ), anhydrous
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Ethyl acetate and Hexane for chromatography

Procedure:

- **Reaction Setup:** In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and dropping funnel, dissolve 2,6-dichlorobenzoyl chloride (1.0 eq) in anhydrous DCM (approx. 0.2 M concentration).
- **Amine Addition:** Cool the solution to 0 °C using an ice bath. In a separate flask, prepare a solution of cyclopropylamine (1.1 eq) and anhydrous triethylamine (1.2 eq) in anhydrous DCM.
- **Controlled Reaction:** Add the amine/triethylamine solution dropwise to the stirred acid chloride solution at 0 °C over 30 minutes. The formation of triethylamine hydrochloride is often observed as a white precipitate.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 4-6 hours, monitoring the reaction's progress by Thin Layer Chromatography (TLC).
- **Aqueous Workup:** Upon completion, dilute the reaction mixture with DCM. Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl (2x), water (1x), saturated NaHCO<sub>3</sub> solution (2x), and finally with brine (1x). The purpose of these washes is to remove unreacted starting materials and the triethylamine hydrochloride salt.
- **Drying and Concentration:** Dry the separated organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude solid by recrystallization from an appropriate solvent system (e.g., ethanol/water) or by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **2,6-dichloro-N-cyclopropylbenzamide**.[\[8\]](#)



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **2,6-dichloro-N-cyclopropylbenzamide**.

## Applications and Biological Context

### Current Status as a Research Chemical

**2,6-dichloro-N-cyclopropylbenzamide** is available commercially as a chemical for early discovery research. Its primary value lies in its potential as a building block or a scaffold for creating more complex molecules. Researchers may use it in structure-activity relationship (SAR) studies to probe the effects of the dichlorophenyl and cyclopropyl moieties on the biological activity of a lead compound. The supplier does not provide analytical data, and the buyer assumes responsibility for confirming the product's identity and purity.

### The Benzamide Scaffold: A Privileged Structure

The benzamide core is a "privileged structure" in medicinal chemistry, appearing in a wide range of FDA-approved drugs and biologically active compounds.<sup>[9]</sup> Notable examples include:

- Antipsychotics: Compounds like sulpiride and amisulpride are benzamide derivatives used in the treatment of schizophrenia.<sup>[10]</sup>
- Antiemetics: Metoclopramide, a benzamide, is used to treat nausea and vomiting.
- Fungicides: The N-benzyl-pyrazole-carboxamide class of fungicides demonstrates the utility of substituted benzamides in agrochemicals.<sup>[8]</sup>

The presence of the benzamide moiety in **2,6-dichloro-N-cyclopropylbenzamide** suggests it could be a valuable starting point for exploring new therapeutic or agrochemical agents.

### Analytical Methodologies

Robust and reliable analytical methods are crucial for verifying the identity, purity, and quantity of any chemical compound. For benzamide derivatives, High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the gold-standard techniques.<sup>[11]</sup>

### Protocol 1: Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is an excellent choice for routine purity checks and quantification due to its high precision and robustness, often without the need for sample derivatization.<sup>[11]</sup> This protocol is based on established reversed-phase methods for benzamides.<sup>[11][12][13]</sup>

#### Instrumentation and Reagents:

- HPLC system with a UV or Diode Array Detector (DAD).
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size).<sup>[11]</sup>
- Acetonitrile (HPLC grade), Water (HPLC grade), Phosphoric acid.<sup>[11][12]</sup>
- Reference standard of **2,6-dichloro-N-cyclopropylbenzamide**.

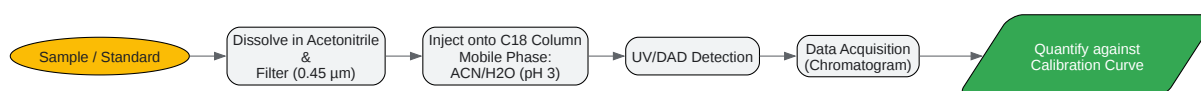
#### Chromatographic Conditions:

- Mobile Phase: Isocratic mixture of acetonitrile and water (e.g., 60:40 v/v), with the pH of the aqueous component adjusted to ~3 with phosphoric acid. The exact ratio should be optimized to achieve a suitable retention time (typically 3-10 minutes).
- Flow Rate: 1.0 mL/min.<sup>[11]</sup>
- Column Temperature: 30 °C.<sup>[11][13]</sup>
- Detection Wavelength: Monitor at a suitable UV wavelength, determined by scanning the reference standard (e.g., 230 nm or 254 nm).
- Injection Volume: 10 µL.

#### Procedure:

- Standard Preparation: Prepare a stock solution of the reference standard in acetonitrile. Create a series of calibration standards by serial dilution to cover the expected concentration range of the sample.
- Sample Preparation: Accurately weigh the sample and dissolve it in acetonitrile to a known concentration. Filter the solution through a 0.45 µm syringe filter before injection.

- Analysis: Inject the standards and samples onto the HPLC system.
- Data Processing: Identify the peak for **2,6-dichloro-N-cyclopropylbenzamide** based on its retention time compared to the standard. Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of the sample from the calibration curve.



[Click to download full resolution via product page](#)

Caption: HPLC analysis workflow for **2,6-dichloro-N-cyclopropylbenzamide**.

## Protocol 2: Confirmatory Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides definitive structural confirmation through mass spectrometry and offers higher sensitivity, making it ideal for impurity profiling and trace-level detection.<sup>[9][11]</sup>

Instrumentation and Reagents:

- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- Capillary column suitable for semi-polar compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm film thickness).<sup>[9]</sup>
- Dichloromethane or other suitable solvent (GC grade).
- Helium (carrier gas).

GC-MS Conditions:

- Injector Temperature: 260 °C.

- Injection Mode: Split (e.g., 20:1 split ratio).
- Oven Temperature Program: Start at 120 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 15 °C/min, and hold for 5 minutes. (This program should be optimized).
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- MS Ion Source Temperature: 230 °C.[\[11\]](#)
- MS Quadrupole Temperature: 150 °C.
- Scan Range: 40-400 m/z.

#### Procedure:

- Sample Preparation: Prepare a dilute solution (e.g., 10-100 µg/mL) of the sample in dichloromethane.
- Analysis: Inject 1 µL of the sample into the GC-MS system.
- Data Processing: Identify the compound by its retention time and the resulting mass spectrum. The fragmentation pattern should be consistent with the structure of **2,6-dichloro-N-cyclopropylbenzamide**, showing a molecular ion peak (m/z 229/231, accounting for chlorine isotopes) and characteristic fragment ions. Compare the obtained spectrum with a library or theoretical fragmentation pattern for confirmation.

## Method Performance Comparison

The choice between HPLC and GC-MS depends on the analytical goal. The following table, based on typical performance for benzamide analysis, highlights their respective strengths.[\[9\]](#)  
[\[11\]](#)

| Performance Parameter         | HPLC-UV                                         | GC-MS                                                 |
|-------------------------------|-------------------------------------------------|-------------------------------------------------------|
| Primary Use                   | Quantification, Purity                          | Identification, Trace Analysis                        |
| Limit of Detection (LOD)      | ~0.1 µg/mL                                      | ~0.01 µg/mL                                           |
| Limit of Quantification (LOQ) | ~0.3 µg/mL                                      | ~0.05 µg/mL                                           |
| Precision (%RSD)              | < 2%                                            | < 15%                                                 |
| Sample Derivatization         | Not required                                    | Not typically required, but may enhance performance   |
| Strengths                     | High precision, robustness, simple sample prep. | High sensitivity, definitive structural confirmation. |
| Limitations                   | Lower sensitivity, no structural confirmation.  | More complex instrumentation.                         |

## Safety, Handling, and Storage

As **2,6-dichloro-N-cyclopropylbenzamide** is a research chemical with an uncharacterized toxicological profile, it must be handled with appropriate caution. The following guidelines are based on best practices for handling halogenated aromatic compounds.[\[14\]](#)[\[15\]](#)

### General Precautions

- Handle only in a well-ventilated area, preferably within a chemical fume hood.[\[15\]](#)
- Avoid inhalation of dust and contact with skin and eyes.[\[15\]](#)
- Wash hands thoroughly after handling.[\[14\]](#)
- Keep away from heat, sparks, and open flames.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (European Standard EN166 or NIOSH approved).[\[15\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[\[15\]](#)

- Respiratory Protection: If engineering controls are insufficient to prevent dust inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[14\]](#)

## Storage and Disposal

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[15\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[14\]](#)

## Conclusion

**2,6-dichloro-N-cyclopropylbenzamide** is a well-defined chemical compound with physicochemical properties that suggest moderate lipophilicity and potential for good membrane permeability. Its synthesis is straightforward via standard amide coupling reactions, and its purity and identity can be rigorously assessed using established HPLC and GC-MS methodologies. While its specific biological activities remain to be explored, its structural relationship to a wide array of bioactive benzamides makes it a compound of significant interest for discovery programs in pharmaceuticals and agrochemicals. This guide provides the foundational knowledge necessary for researchers to safely handle, synthesize, and analyze this compound, paving the way for future investigations into its potential applications.

## References

- Separation of Benzamide on Newcrom R1 HPLC column. SIELC Technologies. Available from: [\[Link\]](#)
- Benzamide, N-cyclopropyl-2,6-dichloro- - Molecular Properties. MolForge. Available from: [\[Link\]](#)
- [Chiral separation of benzamide antipsychotics and determination of their enantiomers by high performance liquid chromatography]. PubMed. Available from: [\[Link\]](#)
- **2,6-dichloro-n-cyclopropylbenzamide** (C<sub>10</sub>H<sub>9</sub>Cl<sub>2</sub>NO). PubChemLite. Available from: [\[Link\]](#)
- Gas chromatography mass spectrometer determination of dimethylamine impurity in N,N-dimethylformamide solvent by derivatization of N,N-dimethylbenzamide with benzoyl chloride

agent. PubMed. Available from: [\[Link\]](#)

- The New Use of High-Performance Liquid Chromatography Technology to Follow the Stages of Synthesis of Sulfonamides and the Calculation of their Yield Directly. Letters in Applied NanoBioScience. Available from: [\[Link\]](#)
- Direct Synthesis of Amides from Carboxylic Acids and Amines Using B(OCH<sub>2</sub>CF<sub>3</sub>)<sub>3</sub>. PMC. Available from: [\[Link\]](#)
- The purpose of this study is to describe an analytical method for the analysis of dichlobenil and its metabolite 2,6-dichlorobenzamide in water. EPA. Available from: [\[Link\]](#)
- Benzamide, 2,6-dichloro-. NIST WebBook. Available from: [\[Link\]](#)
- 2,6-Dichlorobenzamide. PubChem. Available from: [\[Link\]](#)
- Determination of 2,6-dichlorobenzamide and its degradation products in water samples using solid-phase extraction followed by liquid chromatography-tandem mass spectrometry. PubMed. Available from: [\[Link\]](#)
- Direct synthesis of amides from nonactivated carboxylic acids using urea as nitrogen source and Mg(NO<sub>3</sub>)<sub>2</sub> or. RSC Publishing. Available from: [\[Link\]](#)
- Formation of amides: one-pot condensation of carboxylic acids and amines mediated by TiCl<sub>4</sub>. Springer. Available from: [\[Link\]](#)
- A Conversion of Carboxylic Acids to Amides under Microwave Irradiation. Asian Journal of Chemistry. Available from: [\[Link\]](#)
- One-pot synthesis of amides from carboxylic acids activated using thionyl chloride. RSC Publishing. Available from: [\[Link\]](#)
- (PDF) Qualitative determination of an amide of unknown fragmentation pattern using Gas Chromatography - Mass Spectrometry. ResearchGate. Available from: [\[Link\]](#)
- 2,6-Dichloro-N-phenylbenzamide. PMC. Available from: [\[Link\]](#)

- Determination of five amides in food contact materials by GC/MS. Atlantis Press. Available from: [\[Link\]](#)
- 2-Chloro-N-(2,6-dichlorophenyl)benzamide. PMC. Available from: [\[Link\]](#)
- Process for preparation of 2,6-dichlorobenzonitrile. Google Patents.
- Dichlobenil. Environmental Protection Agency (EPA). Available from: [\[Link\]](#)
- 2-chloro-N-(2,6-dichlorophenyl)-4-nitrobenzamide. PubChem. Available from: [\[Link\]](#)
- Synthesis of 2,6-dichloroaniline. Mol-Instincts. Available from: [\[Link\]](#)
- Benzenamine, 2,6-dichloro-. NIST WebBook. Available from: [\[Link\]](#)
- Preparation method of 2,6-dichlorodiphenylamine. Google Patents.
- Insights into the Bioactivities and Mechanism of Action of the Microbial Diketopiperazine Cyclic Dipeptide Cyclo(L-leucyl-L-prolyl). MDPI. Available from: [\[Link\]](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. PubChemLite - 2,6-dichloro-n-cyclopropylbenzamide (C<sub>10</sub>H<sub>9</sub>Cl<sub>2</sub>NO) [\[pubchemlite.lcsb.uni.lu\]](http://pubchemlite.lcsb.uni.lu)
- 2. Benzamide, 2,6-dichloro- [\[webbook.nist.gov\]](http://webbook.nist.gov)
- 3. 2,6-Dichlorobenzamide | C<sub>7</sub>H<sub>5</sub>Cl<sub>2</sub>NO | CID 16183 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- 4. [epa.gov](http://epa.gov) [\[epa.gov\]](http://epa.gov)
- 5. [www3.epa.gov](http://www3.epa.gov) [\[www3.epa.gov\]](http://www3.epa.gov)
- 6. Direct Synthesis of Amides from Carboxylic Acids and Amines Using B(OCH<sub>2</sub>CF<sub>3</sub>)<sub>3</sub> - PMC [\[pmc.ncbi.nlm.nih.gov\]](http://pmc.ncbi.nlm.nih.gov)

- 7. 2,6-Dichloro-N-phenylbenzamide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 8. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 9. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 10. [Chiral separation of benzamide antipsychotics and determination of their enantiomers by high performance liquid chromatography] - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 12. Separation of Benzamide on Newcrom R1 HPLC column | SIELC Technologies [[sielc.com](https://sielc.com)]
- 13. [nanobioletters.com](https://nanobioletters.com) [[nanobioletters.com](https://nanobioletters.com)]
- 14. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 15. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- To cite this document: BenchChem. [2,6-dichloro-N-cyclopropylbenzamide basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b4027017/docs#2-6-dichloro-n-cyclopropylbenzamide-basic-properties>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)